

No Specific Chemical Compound Identified for CP-506

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CP-506 mesylate

CAS No.: 2227304-19-8

Cat. No.: B15577410

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Initial searches for the chemical "CP-506" have not yielded a distinct chemical compound. Instead, the identifier "CP-506" consistently refers to a commercial product: the CP-506 Smoke and Acoustic Sealant.

This product is described as a water-based acrylic dispersion, which is a mixture of substances rather than a single chemical entity with a unique, definable chemical structure.^{[1][2]}

Consequently, a technical guide detailing a specific chemical structure, pharmacological properties, and associated signaling pathways, as initially requested, cannot be generated for "CP-506" as it does not appear to be a singular molecule in the scientific or chemical literature.

The available information on CP-506 pertains to its properties as a sealant, including its white color, 24-month shelf life, and its chemical basis as a water-based acrylic dispersion.^[1]

Technical data sheets provide details on its performance characteristics in construction applications, such as its movement capability, surface burning characteristics, and suitability for use on materials like concrete, drywall, and metal.^{[1][3][4][5][6][7]} The Safety Data Sheet (SDS) for the product lists ingredients such as ethylene glycol and titanium dioxide, further confirming it is a formulation.^[8]

Given that "CP-506" is a product name for a chemical mixture and not a specific compound, the core requirements of the original request—including detailed experimental protocols for a single substance and diagrams of specific signaling pathways—cannot be fulfilled. The provided information is intended for the safe handling and application of the sealant product and does not contain the type of data relevant to researchers and drug development professionals for a specific active pharmaceutical ingredient.

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- To cite this document: BenchChem. [No Specific Chemical Compound Identified for CP-506]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577410/docs#no-specific-chemical-compound-identified-for-cp-506>]

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